

Application Notes and Protocols for Studying ZMYND19 Function Using CRISPR-Cas9

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Compound of Interest

Compound Name: *Zndm19*

Cat. No.: *B15564386*

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Audience: Researchers, scientists, and drug development professionals.

Introduction

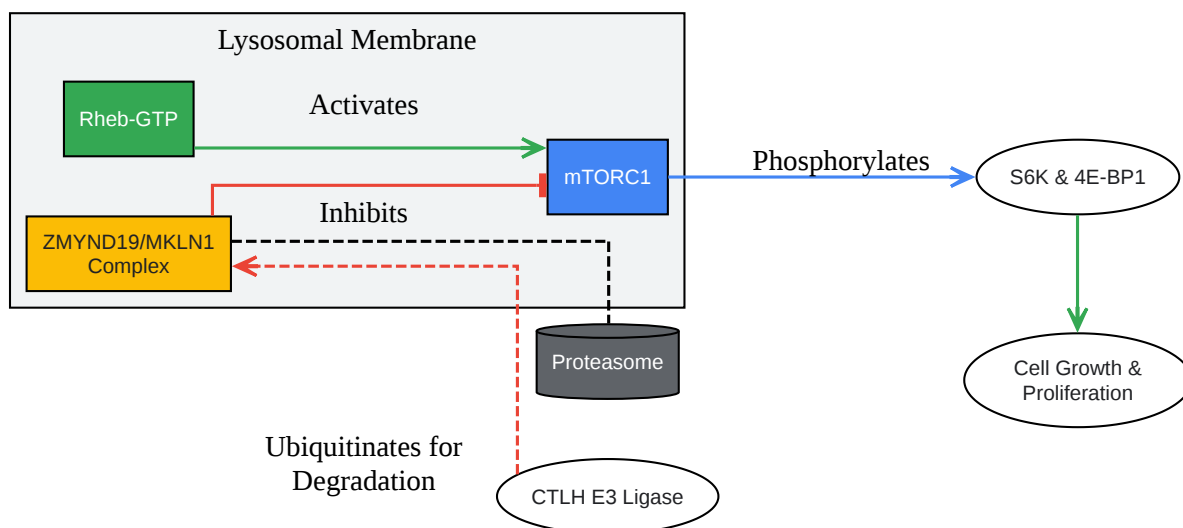
ZMYND19 (Zinc Finger MYND-Type Containing 19), also known as MIZIP, is a protein implicated in the regulation of crucial cellular signaling pathways. Recent studies have identified ZMYND19 as a key negative regulator of the mTORC1 signaling pathway, a central controller of cell growth, proliferation, and metabolism.^{[1][2]} This document provides a comprehensive guide for utilizing CRISPR-Cas9 technology to investigate the function of ZMYND19, with a focus on its role in mTORC1 regulation.

ZMYND19, in concert with Muskelin 1 (MKLN1), acts as a substrate for the CTLH E3 ubiquitin ligase complex.^{[1][2]} In its active state, the ZMYND19/MKLN1 complex localizes to the lysosomal membrane, where it inhibits mTORC1 activity. This inhibition is achieved by blocking the interaction between mTORC1 and its activator Rheb, as well as its substrates S6K and 4E-BP1.^{[1][2]} Given the central role of mTORC1 in various diseases, including cancer, understanding the regulatory mechanisms involving ZMYND19 is of significant interest for therapeutic development.

These application notes provide detailed protocols for the CRISPR-Cas9-mediated knockout of ZMYND19 in mammalian cells, subsequent validation of the knockout, and a suite of assays to characterize the functional consequences on the mTORC1 pathway and cellular phenotypes.

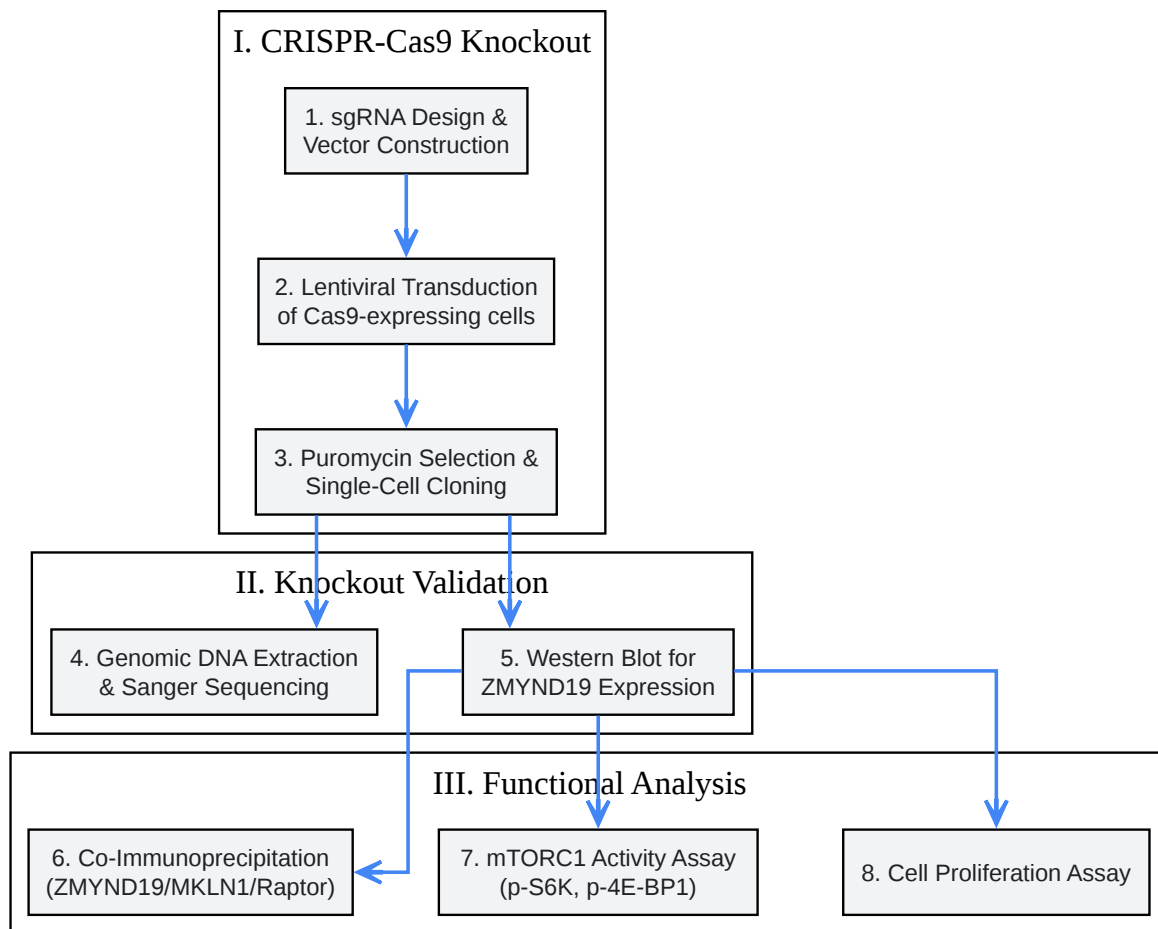
Signaling Pathway and Experimental Workflow

To elucidate the function of ZMYND19, a systematic approach involving gene knockout and subsequent molecular and cellular analysis is proposed. The following diagrams illustrate the known signaling pathway involving ZMYND19 and the experimental workflow for its investigation.



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Figure 1. ZMYND19 in the mTORC1 Signaling Pathway.



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Figure 2. Experimental Workflow for ZMYND19 Functional Analysis.

Data Presentation

The following tables summarize expected quantitative outcomes from the described experimental protocols, based on existing literature.

Table 1: Validation of ZMYND19 Knockout

Cell Line	Method	Target	Result	Reference
Gastric Carcinoma Cells (e.g., YCCEL1)	Western Blot	ZMYND19	>90% reduction in protein expression	[1] [2]
HEK293T	Western Blot	ZMYND19	>90% reduction in protein expression	[1] [2]
Gastric Carcinoma Cells (e.g., YCCEL1)	Sanger Sequencing	ZMYND19 locus	Frameshift-inducing indels	[1] [2]

Table 2: Functional Consequences of ZMYND19 Knockout on mTORC1 Signaling

Cell Line	Assay	Readout	Expected Outcome in ZMYND19 KO	Reference
Gastric Carcinoma Cells	Western Blot	p-S6K (Thr389) / Total S6K	Increased ratio	[1] [2]
Gastric Carcinoma Cells	Western Blot	p-4E-BP1 (Thr37/46) / Total 4E-BP1	Increased ratio	[1] [2]
HEK293T	Co-Immunoprecipitation	MKLN1 pulldown, blot for Raptor	Decreased interaction	[1] [2]

Table 3: Phenotypic Effects of ZMYND19 Knockout

Cell Line	Assay	Condition	Expected Outcome in ZMYND19 KO	Reference
Gastric Carcinoma Cells	Cell Proliferation	Standard Culture	Increased proliferation	[1][2]
Gastric Carcinoma Cells	Cell Viability	PI3K inhibitor (Alpelisib)	Partial rescue of viability	[1][2]

Experimental Protocols

Protocol 1: CRISPR-Cas9 Mediated Knockout of ZMYND19

This protocol describes the generation of ZMYND19 knockout cell lines using a lentiviral-based CRISPR-Cas9 system.

1.1. sgRNA Design and Cloning:

- **sgRNA Design:** Utilize a validated sgRNA sequence targeting an early exon of human ZMYND19 to maximize the probability of generating a loss-of-function frameshift mutation. The following sequences have been previously validated:
 - ZMYND19 sgRNA: 5'-ACATCTCGAGCAGCACATGG-3'
 - MKLN1 sgRNA (for double knockout studies): 5'-GCTGGAGCTGAAGGAGAAGG-3'
- **Vector Selection:** Clone the sgRNA sequence into a lentiviral vector co-expressing Cas9 and a selectable marker (e.g., lentiCRISPRv2, Addgene #52961).

1.2. Lentivirus Production:

- Seed HEK293T cells in a 10 cm dish to be 70-80% confluent at the time of transfection.
- Co-transfect the cells with the lentiCRISPRv2-ZMYND19_sgRNA plasmid (10 µg), a packaging plasmid (e.g., psPAX2, 7.5 µg), and an envelope plasmid (e.g., pMD2.G, 2.5 µg) using a suitable transfection reagent.

- Change the medium 12-16 hours post-transfection.
- Collect the virus-containing supernatant at 48 and 72 hours post-transfection.
- Pool the supernatant, centrifuge to remove cell debris, and filter through a 0.45 µm filter.
- (Optional) Concentrate the virus using ultracentrifugation or a commercially available concentration reagent.

1.3. Transduction and Selection:

- Seed the target cells (e.g., gastric carcinoma cell line, HEK293T) at 30-50% confluency.
- Transduce the cells with the lentivirus at various multiplicities of infection (MOI) in the presence of polybrene (8 µg/mL).
- After 24 hours, replace the virus-containing medium with fresh complete medium.
- After 48 hours, begin selection with puromycin at a pre-determined optimal concentration.
- Maintain the cells under selection until a stable polyclonal population is established.

1.4. Single-Cell Cloning:

- Serially dilute the stable polyclonal population into 96-well plates to achieve a density of approximately 0.5 cells per well.
- Allow single colonies to grow for 2-3 weeks.
- Expand the clonal populations for further validation.

Protocol 2: Validation of ZMYND19 Knockout

2.1. Western Blot Analysis:

- Lyse wild-type (WT) and ZMYND19 knockout (KO) clonal cells in RIPA buffer supplemented with protease and phosphatase inhibitors.
- Determine protein concentration using a BCA assay.

- Separate 20-30 µg of protein lysate on an SDS-PAGE gel and transfer to a PVDF membrane.
- Block the membrane with 5% non-fat milk or BSA in TBST for 1 hour at room temperature.
- Incubate the membrane with a primary antibody against ZMYND19 overnight at 4°C.
- Wash the membrane with TBST and incubate with an HRP-conjugated secondary antibody for 1 hour at room temperature.
- Visualize the bands using an enhanced chemiluminescence (ECL) substrate.
- Re-probe the membrane with a loading control antibody (e.g., GAPDH or β-actin) to ensure equal loading.

2.2. Sanger Sequencing:

- Isolate genomic DNA from WT and ZMYND19 KO clonal cells.
- Amplify the genomic region surrounding the sgRNA target site using PCR.
- Purify the PCR product and submit for Sanger sequencing.
- Analyze the sequencing chromatograms for the presence of insertions or deletions (indels) in the KO clones compared to the WT sequence.

Protocol 3: Co-Immunoprecipitation (Co-IP)

This protocol is for assessing the interaction between ZMYND19, MKLN1, and components of the mTORC1 complex.

- Lyse cells in a non-denaturing Co-IP lysis buffer.
- Pre-clear the lysate with Protein A/G agarose beads.
- Incubate the pre-cleared lysate with an antibody against the protein of interest (e.g., MKLN1 or Raptor) or an isotype control IgG overnight at 4°C.

- Add Protein A/G agarose beads and incubate for 2-4 hours at 4°C to capture the antibody-protein complexes.
- Wash the beads extensively with Co-IP lysis buffer.
- Elute the immunoprecipitated proteins by boiling in SDS-PAGE sample buffer.
- Analyze the eluates by Western blot for the presence of interacting partners.

Protocol 4: mTORC1 Activity Assay

This protocol measures the phosphorylation status of mTORC1 substrates as a readout of its activity.

- Culture WT and ZMYND19 KO cells under desired conditions (e.g., nutrient-rich or starved).
- Lyse the cells and perform Western blot analysis as described in Protocol 2.1.
- Probe the membranes with primary antibodies against the phosphorylated and total forms of S6K and 4E-BP1.
- Quantify the band intensities and calculate the ratio of phosphorylated to total protein for each substrate.

Protocol 5: Cell Proliferation Assay (MTT Assay)

- Seed WT and ZMYND19 KO cells in a 96-well plate at a low density.
- At various time points (e.g., 24, 48, 72, 96 hours), add MTT solution (5 mg/mL in PBS) to each well and incubate for 4 hours at 37°C.
- Add solubilization solution (e.g., DMSO or a solution of 10% SDS in 0.01 M HCl) and incubate overnight at 37°C.
- Measure the absorbance at 570 nm using a microplate reader.
- Plot the absorbance values over time to generate a cell growth curve.

Reagents and Materials

Table 4: Recommended Antibodies for Western Blotting and Co-IP

Target Protein	Application	Recommended Dilution	Supplier (Cat. No.)
ZMYND19	WB	1:1000	(Not widely available, custom or specific validated antibody required)
MKLN1	WB	1:500 - 1:1000	Novus Biologicals (NBP2-85293)
Raptor	WB, IP	1:1000 (WB), 4µg/IP	Proteintech (20984-1-AP)
RagA	WB	1:1000	Cell Signaling Technology (#4357)
RagC	WB, IP	1:1000 (WB), 1:50 (IP)	Cell Signaling Technology (#3360)
Rheb	WB	1:1000	Cell Signaling Technology (#13879)
p-S6K (Thr389)	WB	1:1000	Cell Signaling Technology (#9205)
Total S6K	WB	1:1000	Cell Signaling Technology (#2708)
p-4E-BP1 (Thr37/46)	WB	1:1000	Cell Signaling Technology (#2855)
Total 4E-BP1	WB	1:1000	Cell Signaling Technology (#9644)
GAPDH	WB	1:10000	Proteintech (60004-1-Ig)
β-actin	WB	1:5000	Cell Signaling Technology (#4970)

Note: The availability and performance of antibodies can vary. It is crucial to validate each antibody for the specific application and cell type used. ZMYND19 antibodies are not yet widely commercially available, and custom antibody production or sourcing from collaborating labs may be necessary.

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References

- 1. The CTLH ubiquitin ligase substrates ZMYND19 and MKLN1 negatively regulate mTORC1 at the lysosomal membrane - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. The CTLH Ubiquitin Ligase Substrates ZMYND19 and MKLN1 Negatively Regulate mTORC1 at the Lysosomal Membrane - PubMed [pubmed.ncbi.nlm.nih.gov]
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